

AdCaPy Technical Support Center: Troubleshooting Convergence Issues

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Compound of Interest

Compound Name: AdCaPy

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Disclaimer: The following troubleshooting guide for "**AdCaPy**" (Advanced Computational Analysis in Python) is designed to address common convergence problems in computational modeling tools used by researchers and scientists. As "**AdCaPy**" does not correspond to a widely known, specific software package in this domain, this guide provides generalized advice applicable to a broad range of iterative numerical solvers.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

This technical support center provides guidance for researchers, scientists, and drug development professionals who are encountering convergence failures during their experiments with **AdCaPy**.

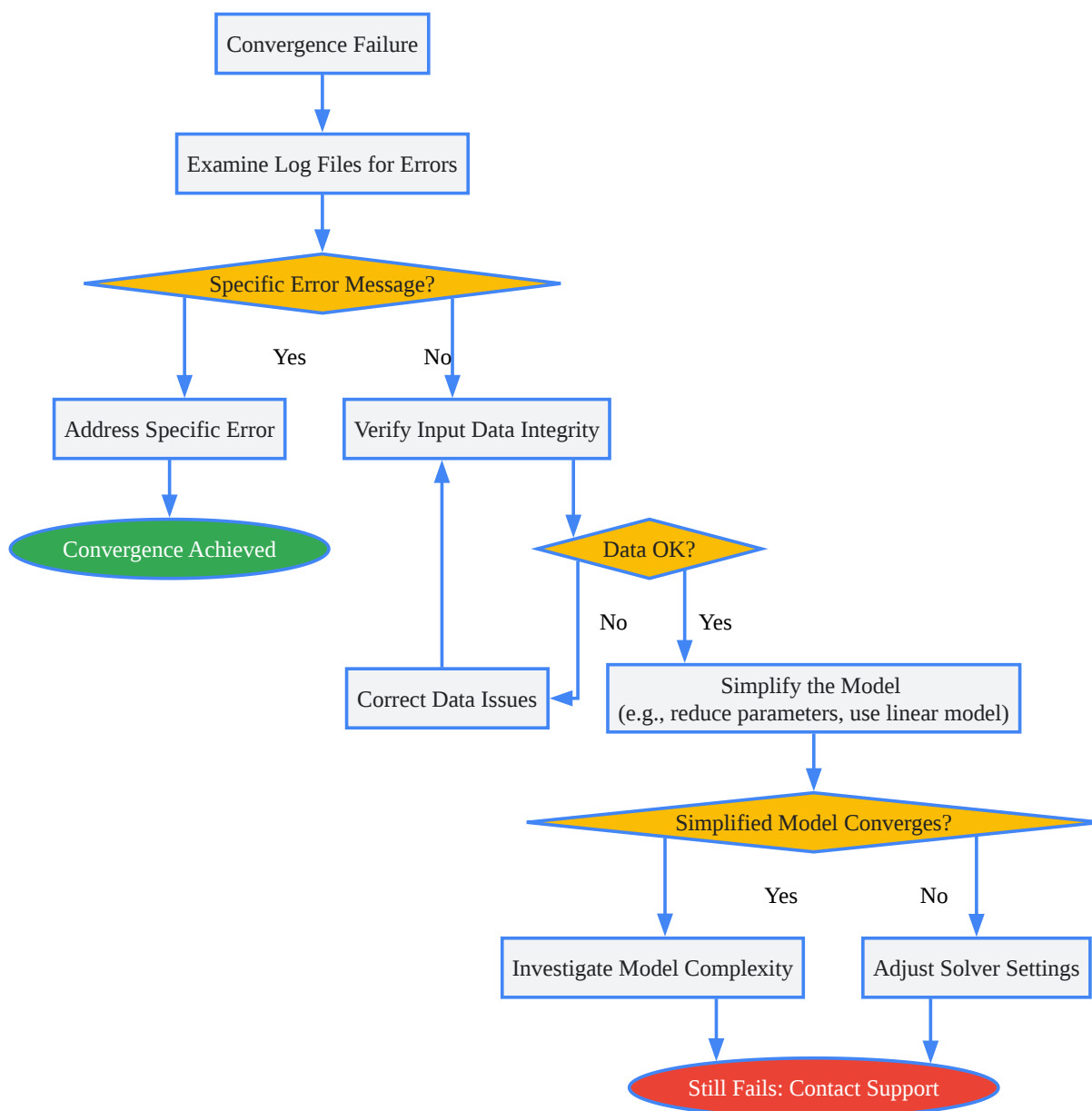
Section 1: Initial Troubleshooting Steps

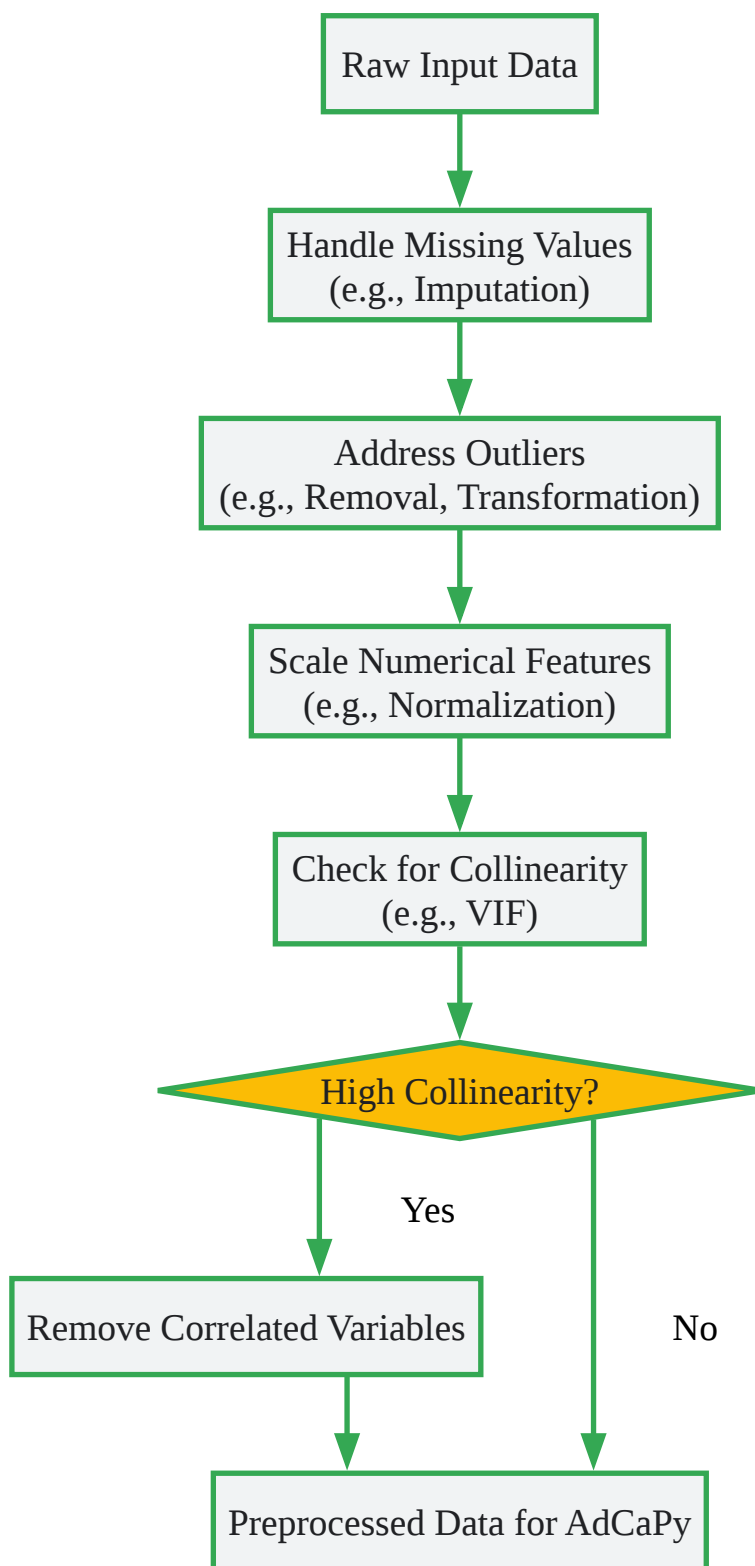
The first steps when encountering a convergence failure are crucial for diagnosing the root cause. This section provides a general workflow and initial checks.

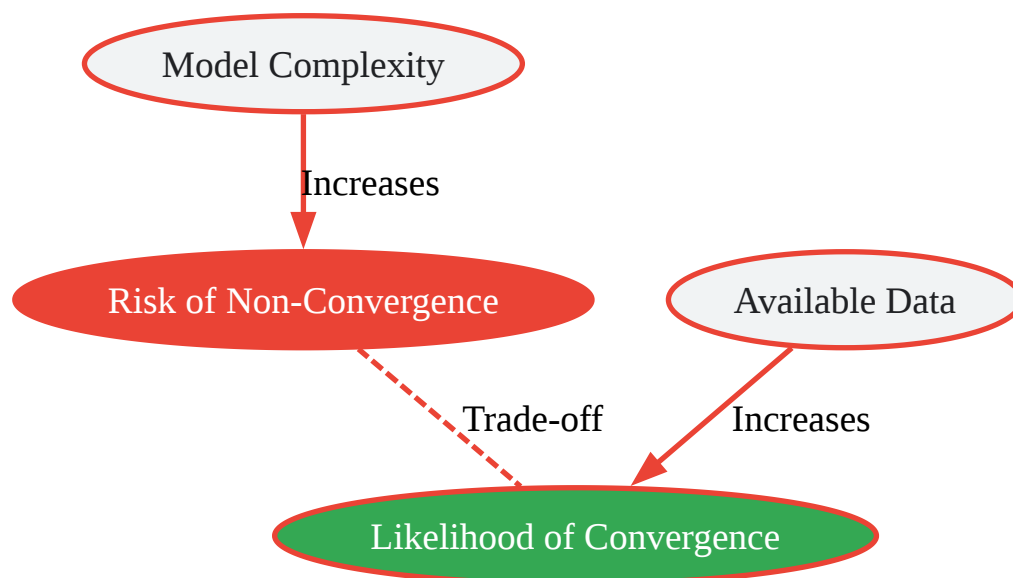
Q1: My **AdCaPy** simulation failed to converge. What are the immediate first steps I should take?

A1: When a simulation fails to converge, it means the solver could not find a stable solution within the set limits.^[1] Start with these diagnostic steps:

- **Check the Logs for Errors:** Carefully examine the **AdCaPy** output logs for specific error messages or warnings. These often provide clues about the point of failure.
- **Verify Input Data:** Ensure your input files are correctly formatted and that there are no missing or corrupted data.
- **Run a Simpler Model:** Try running a simplified version of your model.^[2] If the simple model converges, the issue likely lies in the complexity you've added.
- **Review Recent Changes:** If the model was converging previously, identify any recent changes to the model specification, input data, or software environment.







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References

- 1. Reddit - The heart of the internet [reddit.com]
- 2. Convergence Problems – Michael Clark [m-clark.github.io]
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